

Preparing AMTB Hydrochloride Stock Solutions in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: AMTB hydrochloride

Cat. No.: B1667263

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Introduction

AMTB hydrochloride is a potent and selective blocker of the Transient Receptor Potential Melastatin 8 (TRPM8) channel.[1][2][3][4] TRPM8 is a non-selective cation channel activated by cold temperatures and cooling agents like menthol. Its involvement in various physiological and pathological processes, including pain, inflammation, and cancer, has made it a significant target in drug discovery.[5][6] **AMTB hydrochloride** serves as a critical tool for investigating the role of TRPM8 in these processes.[2][3] This document provides detailed protocols for the preparation of **AMTB hydrochloride** stock solutions using dimethyl sulfoxide (DMSO) and outlines key considerations for its application in research settings.

Data Presentation

The following table summarizes the key quantitative data for **AMTB hydrochloride**.

Property	Value	Reference(s)
Molecular Weight	430.99 g/mol	[1][4]
Solubility in DMSO	Up to 100 mM	[1][4]
pIC50 (for TRPM8)	6.23	[1][2][3]
Storage (Powder)	Desiccate at room temperature	[1][4]
Storage (Stock Solution in DMSO)	-20°C for up to 1 month; -80°C for up to 6 months	[2]

Experimental Protocols

Protocol 1: Preparation of a 100 mM AMTB Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **AMTB hydrochloride** in DMSO.

Materials:

- **AMTB hydrochloride** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile, amber, or foil-wrapped microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Sonicator water bath

Procedure:

- **Pre-weighing Preparation:** Before opening, bring the vial of **AMTB hydrochloride** powder to room temperature to prevent condensation.

- Weighing: Accurately weigh the desired amount of **AMTB hydrochloride** powder in a sterile microcentrifuge tube. For example, to prepare 1 ml of a 100 mM stock solution, weigh out 43.1 mg of **AMTB hydrochloride** (Molecular Weight = 430.99 g/mol).
- Solvent Addition: Add the calculated volume of DMSO to the microcentrifuge tube containing the **AMTB hydrochloride** powder. For a 100 mM solution with 43.1 mg of powder, add 1 ml of DMSO.
- Dissolution:
 - Cap the tube tightly and vortex gently to mix the powder and solvent.
 - To ensure complete dissolution, sonicate the solution in a water bath for 10-15 minutes. Visually inspect the solution to ensure no particulates are present. Gentle warming to 37°C may also aid in dissolution if necessary.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber, or foil-wrapped microcentrifuge tubes to protect from light.
 - For short-term storage (up to 1 month), store the aliquots at -20°C.[\[2\]](#)
 - For long-term storage (up to 6 months), store the aliquots at -80°C.[\[2\]](#)
 - Avoid repeated freeze-thaw cycles.

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol details the dilution of the DMSO stock solution for use in typical cell culture experiments. It is crucial to maintain a low final concentration of DMSO (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity.

Materials:

- 100 mM **AMTB hydrochloride** stock solution in DMSO

- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or a 96-well plate for serial dilutions

Procedure:

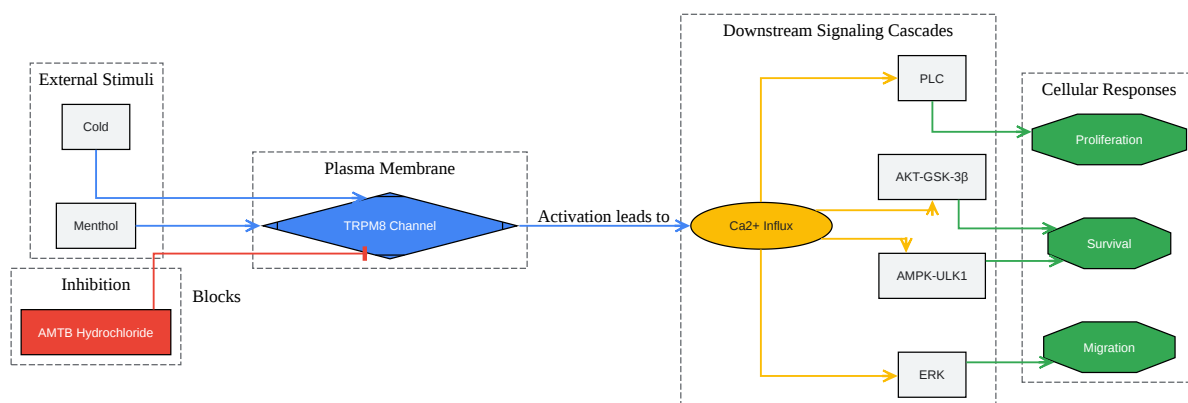
- Thawing the Stock Solution: Thaw a single aliquot of the 100 mM **AMTB hydrochloride** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): To avoid pipetting very small volumes, it is recommended to first prepare an intermediate dilution. For example, dilute the 100 mM stock 1:100 in cell culture medium to create a 1 mM intermediate stock.
- Final Working Solution Preparation:
 - Determine the final desired concentration of **AMTB hydrochloride** for your experiment.
 - Calculate the volume of the stock or intermediate solution needed to achieve this concentration in your final assay volume.
 - Example: To treat cells in a 96-well plate with a final volume of 100 µl per well with 10 µM **AMTB hydrochloride**, you can add 1 µl of a 1 mM intermediate stock to 99 µl of cell culture medium in the well.
- Control Group: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without the **AMTB hydrochloride**.
- Application to Cells: Gently mix the final working solution and add it to your cells. Incubate for the desired experimental duration.

Mandatory Visualization

AMTB Hydrochloride Inhibition of the TRPM8 Signaling Pathway

AMTB hydrochloride acts as an antagonist to the TRPM8 channel, thereby inhibiting its downstream signaling cascades. Activation of TRPM8 by stimuli such as cold or menthol leads to an influx of calcium ions (Ca²⁺), which then triggers various intracellular signaling pathways.

These pathways have been implicated in promoting cancer cell proliferation, survival, and migration. By blocking the initial Ca^{2+} influx, **AMTB hydrochloride** can effectively suppress these pro-tumorigenic signals.

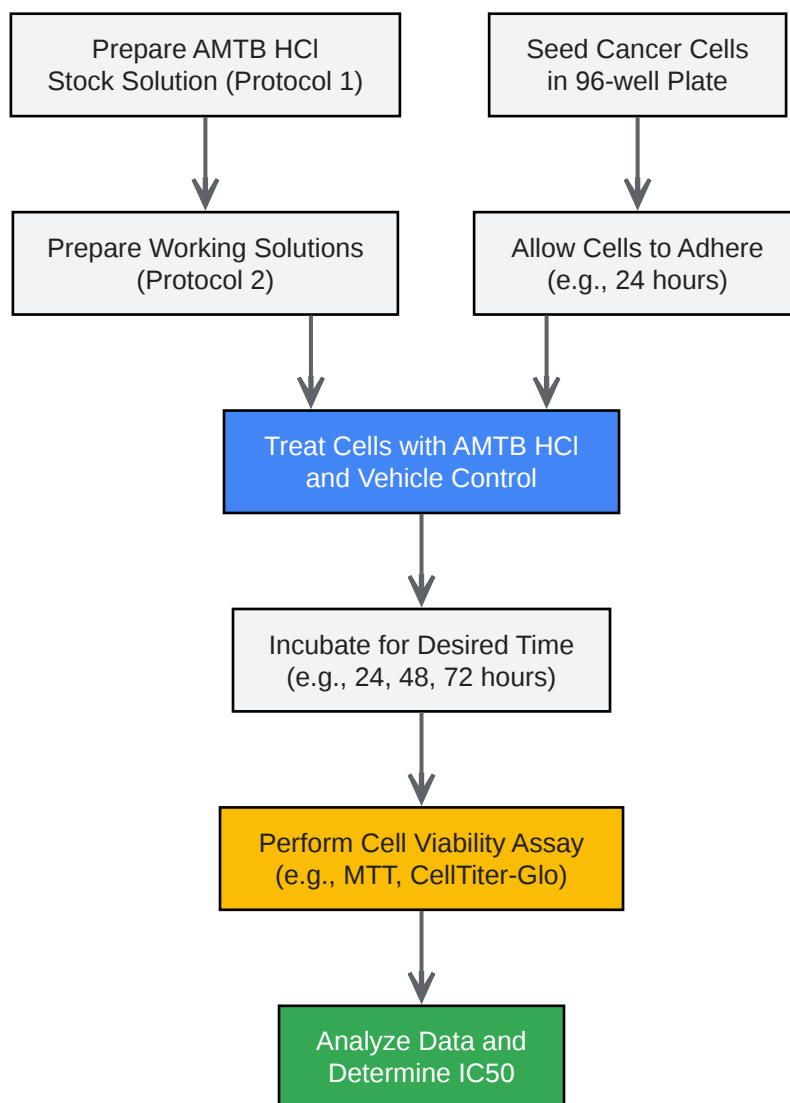


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AMTB hydrochloride blocks TRPM8-mediated signaling pathways.

Experimental Workflow for Assessing the Effect of AMTB Hydrochloride on Cell Viability

This diagram outlines a typical workflow for an experiment designed to evaluate the impact of **AMTB hydrochloride** on the viability of cancer cells.



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Workflow for a cell viability experiment using **AMTB hydrochloride**.

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